

Practical Guide to HMPAD Detector Integration in a Beamline

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Compound of Interest

Compound Name: HMPAD

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Application Notes

Hybrid Photon Counting Array Detectors (**HMPADs**) have revolutionized data collection at synchrotron beamlines, offering high frame rates, no readout noise, and a high dynamic range. [1][2] This guide provides practical insights into the integration of **HMPADs**, such as the DECTRIS EIGER2 and PILATUS3 series, into a beamline environment for applications in structural biology and drug discovery.

Key Advantages of HMPAD Detectors in Drug Discovery

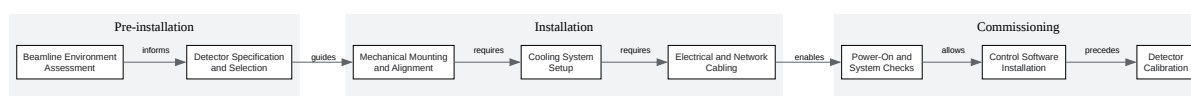
The integration of **HMPAD** detectors offers significant advantages for drug discovery workflows, particularly in macromolecular crystallography:

- High-Throughput Screening (HTS): The high frame rates of **HMPADs** enable rapid and efficient screening of large numbers of crystal samples, a crucial step in identifying potential drug candidates.[3]
- Serial Crystallography: **HMPADs** are essential for serial synchrotron crystallography (SSX), a technique that allows for the determination of protein structures from microcrystals at room temperature, minimizing radiation damage and providing insights into protein dynamics.[4][5][6][7]

- **Improved Data Quality:** The absence of readout noise and dark current, combined with a high dynamic range, results in superior data quality, which is critical for resolving complex structures and identifying subtle conformational changes upon ligand binding.[1][2]
- **Efficient Data Handling:** Modern **HMPADs** utilize the HDF5 file format, which is well-suited for managing the large datasets generated during high-speed data collection.[2][3][8]

Hardware Integration Workflow

The physical integration of an **HMPAD** detector into a beamline requires careful planning and execution. The following diagram illustrates the key steps involved:



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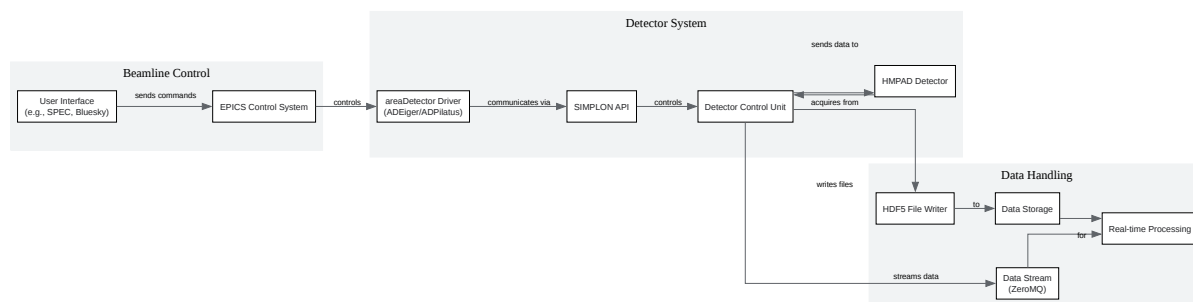
Figure 1: **HMPAD** Detector Hardware Integration Workflow.

Software and Data Management

Seamless integration of the **HMPAD** detector with the beamline control system is critical for efficient operation. Most modern beamlines utilize the Experimental Physics and Industrial Control System (EPICS). DECTRIS detectors, such as the EIGER2 and PILATUS3, can be integrated into EPICS using the areaDetector framework.[9][10][11][12]

The ADEiger and ADPilatus drivers within areaDetector provide a standardized interface for controlling the detector and acquiring data. These drivers communicate with the detector's control unit via its SIMPLON REST API.[2][8][9][11][13]

The data acquisition and management workflow can be visualized as follows:



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Figure 2: **HMPAD** Software and Data Management Workflow.

Protocols

Protocol 1: Hardware Integration and Setup

This protocol outlines the key steps for the physical integration of a DECTRIS EIGER2 or PILATUS3 detector into a synchrotron beamline.

1. Pre-installation Checks:

- **Mechanical Interface:** Verify that the goniometer has the correct mounting interface for the detector.
- **Space and Clearances:** Ensure sufficient space for the detector, cabling, and cooling lines, allowing for the full range of detector motion.

- Cooling System: Confirm that the beamline's cooling water supply meets the detector's requirements for flow rate, pressure, and temperature.[\[10\]](#)
- Network Infrastructure: Ensure that dedicated high-speed network connections are available between the detector control unit and the beamline's data acquisition network.

2. Mechanical Installation:

- Mounting: Securely mount the detector onto the goniometer following the manufacturer's instructions.
- Alignment: Carefully align the detector with the X-ray beam. This is a critical step to ensure accurate data collection.

3. Cooling System Connection:

- Connect the cooling lines to the detector. Use self-sealing connectors to prevent leaks. For DECTRIS detectors, a dedicated thermal stabilization unit is often required.[\[10\]](#)

4. Electrical and Network Cabling:

- Connect the power cables to the detector and the detector control unit.
- Connect the network cables to the detector control unit. It is recommended to use a dedicated subnet for the detector control network.

5. Power-up and Initial Checks:

- Power on the detector and the detector control unit.
- Verify network connectivity to the detector control unit.
- Access the detector's web interface to check the system status and configure basic network settings.[\[2\]](#)

Protocol 2: EPICS Integration using areaDetector

This protocol describes the steps to integrate a DECTRIS EIGER2 or PILATUS3 detector into an EPICS-based beamline control system.

1. Install areaDetector:

- If not already present, install the areaDetector framework on the EPICS IOC (Input/Output Controller).

2. Install Detector-Specific Driver:

- Download and build the ADEiger or ADPilatus driver from the areaDetector GitHub repository.[\[10\]](#)

3. Configure the IOC Startup Script:

- In the IOC's startup script (st.cmd), load the necessary areaDetector databases and the specific detector driver database.
- Configure the detector's IP address and other relevant parameters in the startup script.

4. Start the IOC:

- Start the EPICS IOC. The areaDetector driver will establish communication with the detector's control unit.

5. Verify Communication:

- Use EPICS tools like caget and caput to read and write to the detector's PVs (Process Variables).
- Use an areaDetector client, such as ImageJ, to view images acquired from the detector.

Protocol 3: Serial Synchrotron Crystallography (SSX) Data Collection

This protocol provides a general workflow for performing a serial crystallography experiment using an **HMPAD** detector.

1. Sample Preparation:

- Prepare a high-density slurry of microcrystals.

2. Sample Delivery:

- Use a sample delivery system, such as a liquid jet injector or a fixed target system, to introduce the crystal slurry into the X-ray beam.

3. Data Acquisition Setup:

- Configure the **HMPAD** detector for high frame rate, shutterless data collection.
- Set the exposure time to be short enough to outrun significant radiation damage.
- Synchronize the sample delivery with the detector acquisition.

4. Data Collection:

- Start the sample delivery and detector acquisition.
- Collect a large number of diffraction "snapshots" from randomly oriented crystals.

5. Real-time Data Analysis:

- Use a data processing pipeline, such as CrystFEL, to perform real-time hit-finding and indexing of the diffraction images.[\[4\]](#)[\[5\]](#)

6. Data Merging and Structure Determination:

- Merge the indexed diffraction patterns to create a complete dataset.
- Use standard crystallographic software to solve and refine the protein structure.

Quantitative Data

Table 1: **HMPAD** Detector Specifications Comparison

Feature	DECTRIS EIGER2 X Series[1][3][14]	DECTRIS PILATUS3 X Series[13]
Pixel Size (µm)	75 x 75	172 x 172
Active Area (example)	Up to 311.2 x 327.8 mm (16M)	Up to 434.8 x 450.4 mm (6M)
Max Frame Rate (Hz)	Up to 2,000	Up to 500
Count Rate (ph/s/pixel)	> 10 ⁷	> 10 ⁷
Energy Range (keV)	4 - 40 (Si sensor)	3 - 30 (Si sensor)
Readout Noise	None	None
Dark Current	None	None
Data Format	HDF5	TIFF, CBF

Table 2: Typical Data Acquisition Parameters for Serial Crystallography

Parameter	Value
Detector Model	DECTRIS EIGER2 XE 16M
Frame Rate (Hz)	560[3]
Exposure Time per Frame (ms)	1 - 10
Oscillation per Image (°)	0 (still snapshots)
X-ray Beam Size (µm)	1 - 10
Total Number of Images Collected	> 100,000
Data Output Format	HDF5

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